

Essential Safety and Logistical Information for Handling UN1046 (Helium, compressed)

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Compound of Interest

Compound Name: MC 1046

Cat. No.: B10800415

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Product Identification:

- Product Name: Helium, compressed
- UN Number: 1046[1][2][3][4]
- Chemical Formula: He[1]
- Synonyms: Helium gas, Gaseous helium, Balloon gas[1]

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling UN1046 (compressed Helium). Adherence to these procedures is critical for ensuring a safe laboratory environment.

Immediate Safety Concerns: Hazard Identification

Helium is a simple asphyxiant.[1][2] In high concentrations, it can displace oxygen and lead to rapid suffocation.[3][4][5] Symptoms of exposure to an oxygen-deficient atmosphere may include dizziness, salivation, nausea, vomiting, and loss of mobility or consciousness.[2] It is crucial to ensure adequate ventilation in areas where Helium is used and stored.

Personal Protective Equipment (PPE)

While Helium itself is non-toxic, the primary hazard is asphyxiation due to oxygen displacement. The recommended personal protective equipment focuses on safe handling of

the compressed gas cylinders.

Equipment	Specifications and Use
Eye Protection	Safety glasses are recommended when handling cylinders to protect from mechanical hazards. [2]
Hand Protection	While specific chemical-resistant gloves are not required for Helium, work gloves are recommended when handling cylinders to prevent injuries. For cryogenic liquid helium, cold-insulating gloves should be worn. [4]
Foot Protection	Safety shoes are recommended when handling cylinders to protect against crush injuries. [1] [2]
Respiratory Protection	Under normal use with adequate ventilation, no respiratory protection is required. In emergency situations or where oxygen levels may fall below 19.5%, a Self-Contained Breathing Apparatus (SCBA) or a positive-pressure airline with a mask and escape pack must be used. Air-purifying respirators are not effective and will not provide protection. [1]

Operational and Disposal Plans

A systematic approach to handling and disposing of compressed Helium cylinders is vital for laboratory safety. The following step-by-step guidance outlines the operational workflow.

Experimental Protocols: Step-by-Step Handling Procedure

- Receiving and Inspection:
 - Upon receipt, visually inspect the cylinder for any signs of damage, such as dents or rust.

- Ensure the cylinder is properly labeled with the correct gas name (Helium) and UN number (1046).
- Verify that the valve protection cap is securely in place.
- Storage:
 - Store cylinders in a well-ventilated, secure area, preferably in an upright position.[\[1\]](#)
 - Cylinders should be secured with straps or chains to prevent them from falling.
 - Do not store cylinders in passenger compartments of vehicles.[\[1\]](#)
 - Protect cylinders from direct sunlight and do not expose them to temperatures exceeding 52°C (125°F).[\[3\]](#)
- Use:
 - Before use, move the cylinder to the designated, well-ventilated work area.
 - Secure the cylinder in an upright position.
 - Use a pressure-reducing regulator or a separate control valve to safely discharge the gas from the cylinder.[\[1\]](#)
 - Use a check valve to prevent backflow into the cylinder.[\[1\]](#)
 - Open the cylinder valve slowly.
 - After each use, close the cylinder valve.
- Disposal of Empty Cylinders:
 - Ensure the cylinder is empty by checking the pressure gauge.
 - Close the cylinder valve and replace the valve protection cap.
 - Mark the cylinder as "EMPTY".

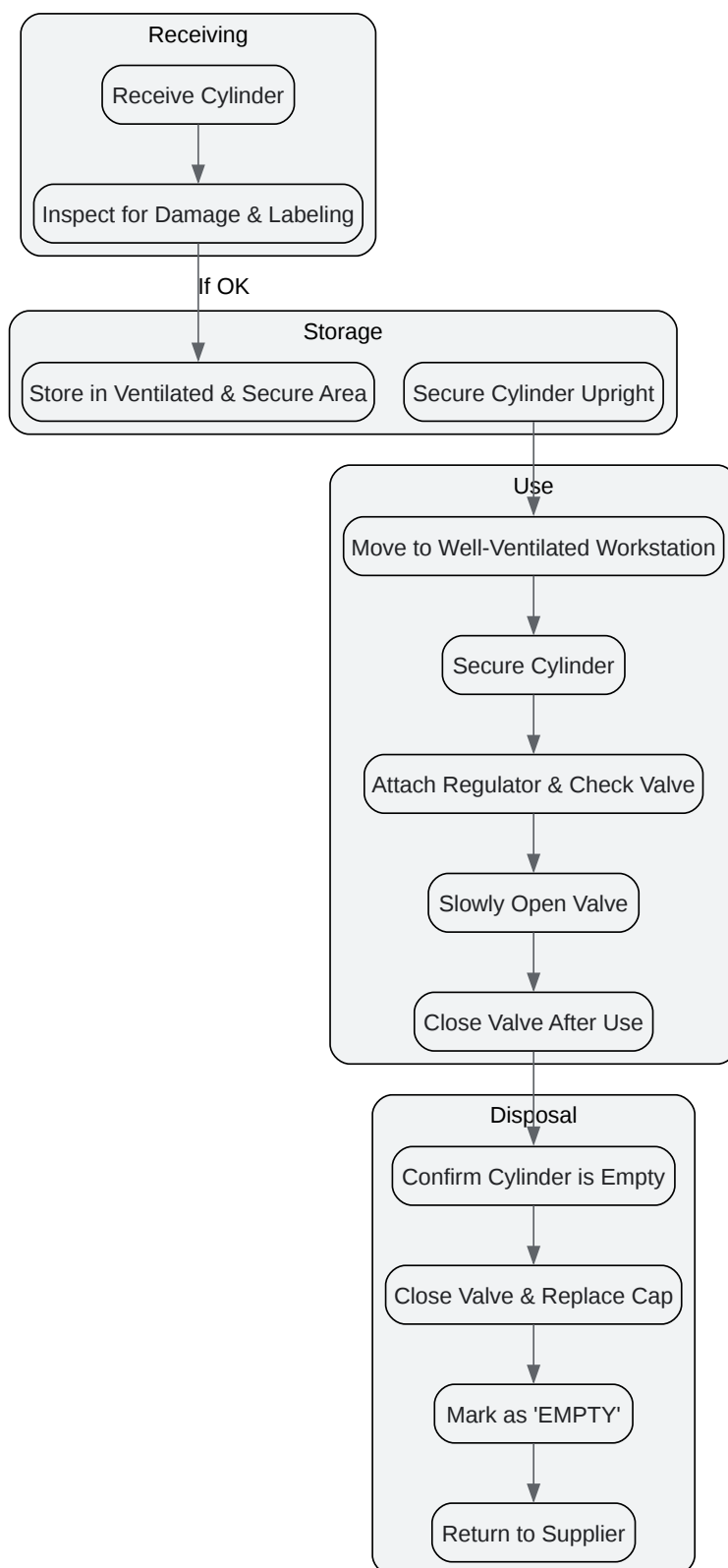
- Return the empty cylinder to the supplier. Do not attempt to refill or dispose of the cylinder yourself.^[1]^[2]

Emergency Procedures

- Leak: In case of a leak, evacuate the area immediately. Ensure the area is well-ventilated before re-entry. If the leak is significant, contact emergency services.
- Fire: Helium is non-flammable and does not support combustion.^[1] If cylinders are exposed to fire, there is a risk of rupture due to heat. If possible and safe to do so, remove cylinders from the fire area or cool them with water.^[1]
- Inhalation: If someone is suspected of having inhaled high concentrations of Helium, immediately move them to an area with fresh air. If they are not breathing, provide artificial respiration. Seek immediate medical attention.^[2]

Mandatory Visualizations

Workflow for Handling Compressed Helium Cylinders



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Caption: Workflow for the safe handling of compressed Helium cylinders.

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